

Zanamivir: A Comprehensive Technical Guide on its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: Zanamivir

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This in-depth technical guide provides a detailed overview of the chemical structure and key physicochemical properties of **zanamivir**, a potent neuraminidase inhibitor used in the treatment and prophylaxis of influenza A and B viruses.

Chemical Structure

Zanamivir, a synthetic analogue of sialic acid, is a white to off-white powder.^[1] Its chemical structure is characterized by a dihydropyran ring with several key functional groups that are crucial for its binding to the active site of the neuraminidase enzyme.

IUPAC Name: (2R,3R,4S)-3-acetamido-4-(diaminomethylideneamino)-2-[(1R,2R)-1,2,3-trihydroxypropyl]-3,4-dihydro-2H-pyran-6-carboxylic acid^[1]

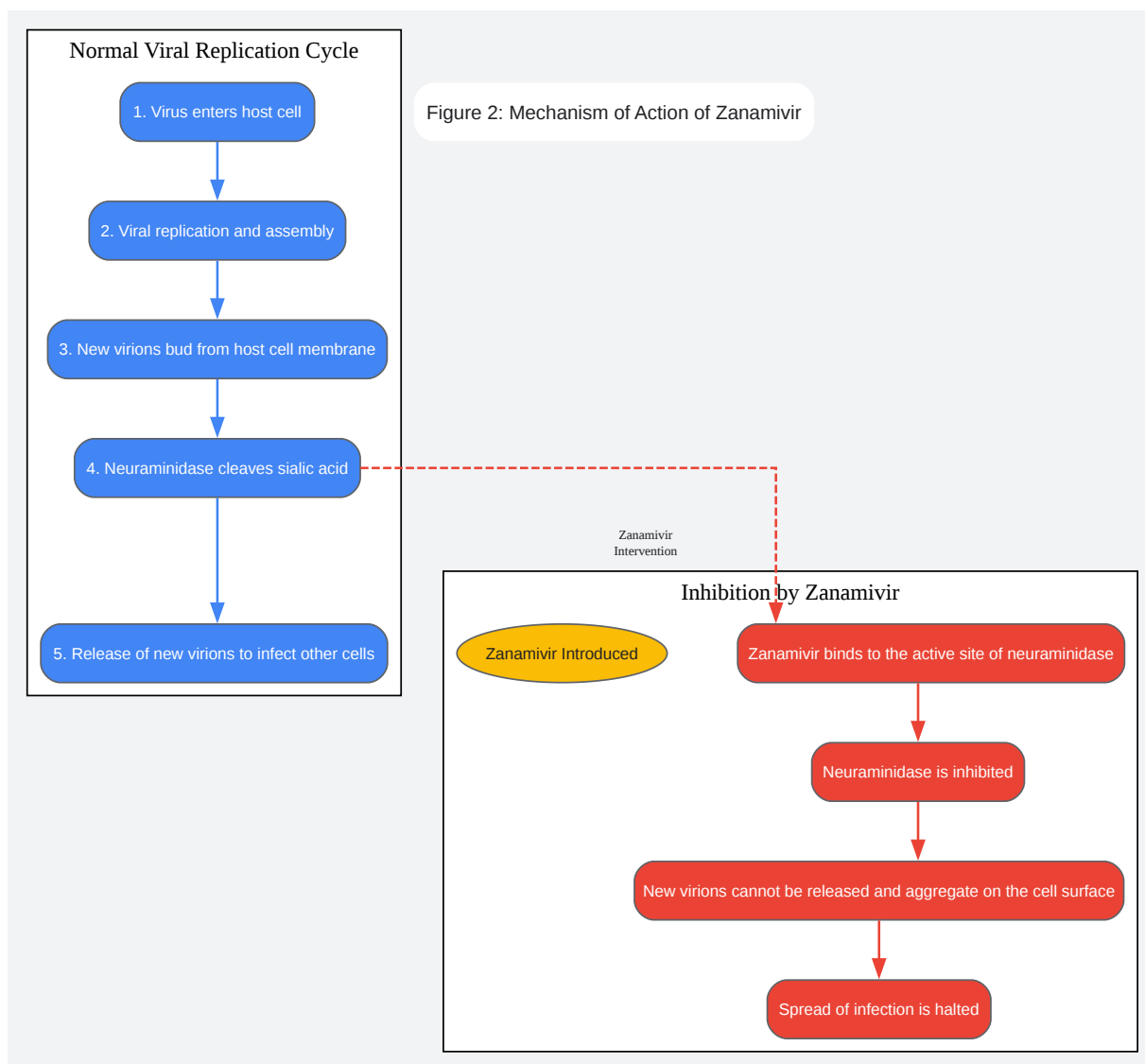
Molecular Formula: C₁₂H₂₀N₄O₇^[1]

SMILES: CC(=O)N[C@@H]1--INVALID-LINK--O)O)C(=O)O">C@HN=C(N)N^[1]

Chemical Structure:

Figure 1: 2D Chemical Structure of Zanamivir





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References

- 1. Zanamivir molecular hi-res stock photography and images - Alamy [alamy.com]
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